

Application Notes: Preparing Stock Solutions of Activated EG3 Tail

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Compound of Interest

Compound Name: *Activated EG3 Tail*

Cat. No.: *B15142068*

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Audience: Researchers, scientists, and drug development professionals.

1.0 Introduction

Activated EG3 Tail is an exon-skipping oligomer conjugate used in research, particularly for studies related to muscular dystrophy. It is designed to complement target sites in specific genes, such as the human anti-muscular atrophy protein gene, to induce the skipping of certain exons during mRNA processing^[1]. Proper preparation of stock solutions from the lyophilized product is critical to ensure its stability, activity, and the reproducibility of experimental results.

These application notes provide a detailed protocol for the reconstitution, handling, and storage of **Activated EG3 Tail**. Following these guidelines will help preserve the integrity of the oligomer and ensure accurate concentrations for downstream applications.

2.0 Product Information and Storage

Quantitative data regarding the properties, recommended solvents, and storage of **Activated EG3 Tail** are summarized below.

Table 1: Properties of Lyophilized **Activated EG3 Tail** (Example Data)

Property	Value	Notes
Appearance	White to off-white lyophilized powder	Visually inspect upon receipt.
Molecular Weight	7500 g/mol (Hypothetical)	Use the exact MW from the Certificate of Analysis to calculate molarity.

| Purity (HPLC) | >95% | Confirm purity on the product-specific datasheet. |

Table 2: Recommended Solvents for Reconstitution

Solvent	Notes
Nuclease-Free Water	Recommended for most applications to prevent degradation by common RNases/DNases.
TE Buffer, pH 7.4-8.0	(10 mM Tris, 1 mM EDTA). EDTA chelates divalent cations, inhibiting nuclease activity.

| Sterile 1x PBS, pH 7.4 | Ensure the buffer is nuclease-free. |

Table 3: Storage Conditions for **Activated EG3 Tail** Solutions

Storage Temperature	Shelf Life (Stock Solution)	Notes
-80°C	6 months	Recommended for long-term storage. Use cryo-resistant tubes[1].
-20°C	1 month	Suitable for short-term storage. Avoid multiple freeze-thaw cycles[1].

| 2°C to 8°C | < 1 week | Not recommended for storage beyond a few days[2]. |

3.0 Experimental Protocols

3.1 Materials and Equipment

- Lyophilized **Activated EG3 Tail**
- Nuclease-free water or other recommended sterile solvent
- Sterile, nuclease-free polypropylene microcentrifuge tubes (1.5 mL or 2.0 mL)
- Calibrated micropipettes and sterile, low-retention pipette tips
- Benchtop microcentrifuge
- Vortex mixer
- Ice bucket

3.2 Protocol for Reconstituting Lyophilized Product

This protocol describes the preparation of a 1 mg/mL stock solution. Adjust calculations based on the desired final concentration.

- **Equilibrate Reagents:** Allow the vial of lyophilized **Activated EG3 Tail** and the chosen reconstitution solvent to equilibrate to room temperature before opening. This prevents condensation from forming inside the vial[3][4].
- **Pre-Centrifugation:** Briefly centrifuge the vial at low speed (e.g., 3000-5000 x g for 3-5 minutes) to ensure the entire lyophilized pellet is collected at the bottom of the vial[2][4][5].
- **Solvent Addition:**
 - Using a sterile pipette tip, carefully add the calculated volume of the chosen solvent to the vial. For example, to create a 1 mg/mL solution from a 100 µg vial, add 100 µL of solvent.
 - To minimize loss, ensure the pipette tip directly introduces the solvent onto the pellet.
- **Dissolution:**

- Recap the vial securely and allow it to sit at room temperature for 15-30 minutes to facilitate dissolution[3][6].
- Gently mix the solution by tapping the tube or by brief, gentle vortexing. Avoid vigorous or prolonged shaking, as this can cause degradation or aggregation[3][6].
- For difficult-to-dissolve compounds, gentle agitation on a rocker platform at 4°C overnight may be required[2][3].
- Verification of Reconstitution:
 - Visually inspect the solution to ensure it is clear and free of any particulates or precipitates[6]. A clear, homogeneous solution indicates successful reconstitution.
 - If particulates are visible, the solution may be filtered through a low-protein-binding sterile filter (e.g., 0.22 µm) if the application allows[6].

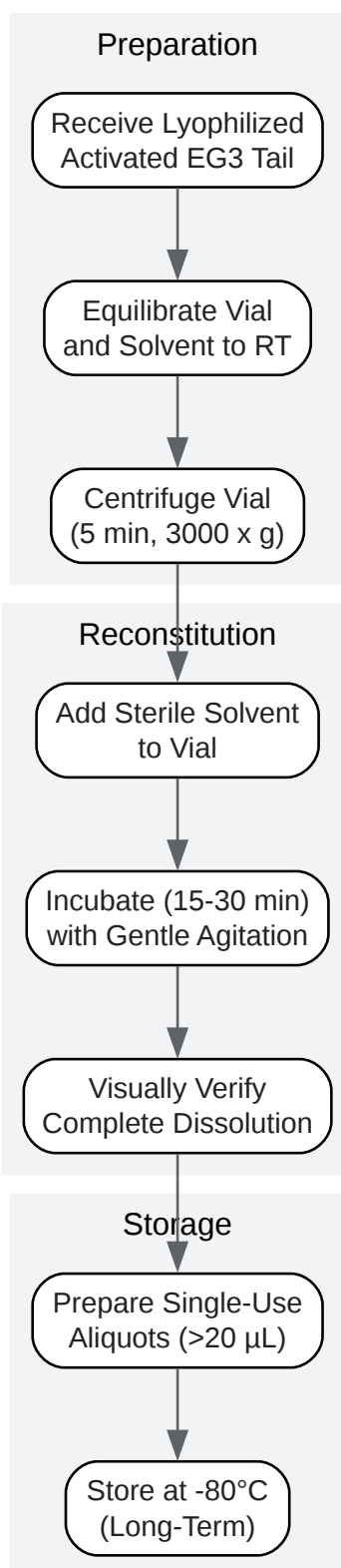
3.3 Protocol for Aliquoting and Storage

To preserve the stability of the stock solution, it is crucial to avoid repeated freeze-thaw cycles.

- Prepare Aliquots: Based on the typical volume required for your experiments, dispense the stock solution into single-use aliquots in sterile, nuclease-free polypropylene tubes. Aliquot volumes should ideally be no less than 20 µL to minimize evaporation and adsorption to the tube walls[3][4].
- Labeling: Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Freezing: Flash-freeze the aliquots in a dry ice/ethanol bath or by placing them directly in a -80°C freezer.
- Long-Term Storage: Store the frozen aliquots at -80°C for up to 6 months[1]. For short-term needs, aliquots may be stored at -20°C for up to one month[1].

4.0 Visualizations

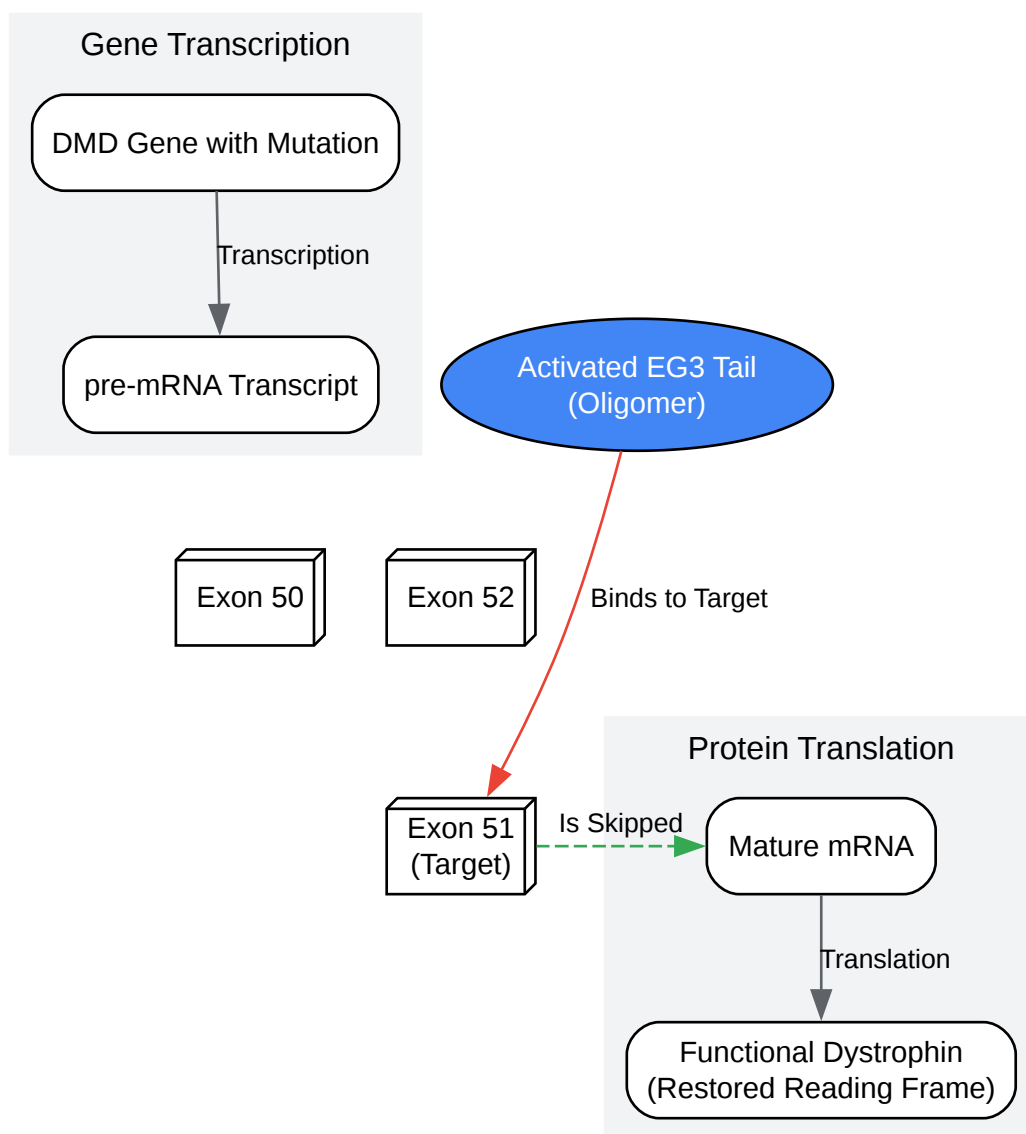
4.1 Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for reconstituting and storing **Activated EG3 Tail**.

4.2 Mechanism of Action: Exon Skipping



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Caption: Mechanism of exon skipping induced by **Activated EG3 Tail**.

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